

Technical Guide: Safety and Handling of Methyl 3-bromo-2-methylbenzoate

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Compound of Interest

Compound Name: **Methyl 3-bromo-2-methylbenzoate**

Cat. No.: **B137484**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety, handling, and emergency procedures for **Methyl 3-bromo-2-methylbenzoate** (CAS No. 99548-54-6). The information is compiled from safety data sheets and chemical property databases to ensure a high standard of accuracy and utility for laboratory and research professionals.

Chemical Identification and Properties

Methyl 3-bromo-2-methylbenzoate is an aromatic ester utilized in organic synthesis. A clear understanding of its physical and chemical properties is fundamental to its safe handling.

Property	Value	Source
CAS Number	99548-54-6	ChemScene
Molecular Formula	C ₉ H ₉ BrO ₂	Santa Cruz Biotechnology
Molecular Weight	229.07 g/mol	Santa Cruz Biotechnology
Appearance	White to Light yellow powder/solid	ChemicalBook, ECHEMI
Melting Point	29-31 °C	Apollo Scientific, ChemicalBook
Boiling Point	140 °C at 21 mmHg	ChemicalBook, ECHEMI
Density	1.433 ± 0.06 g/cm ³ (Predicted)	ChemicalBook, ECHEMI
Flash Point	108.785 °C	Beijing Yunbang Biosciences
Solubility	Soluble in Chloroform	ChemicalBook

Hazard Identification and Classification

Methyl 3-bromo-2-methylbenzoate is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)	H335: May cause respiratory irritation

Source: ChemScene

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize risk of exposure and ensure chemical stability.

Handling

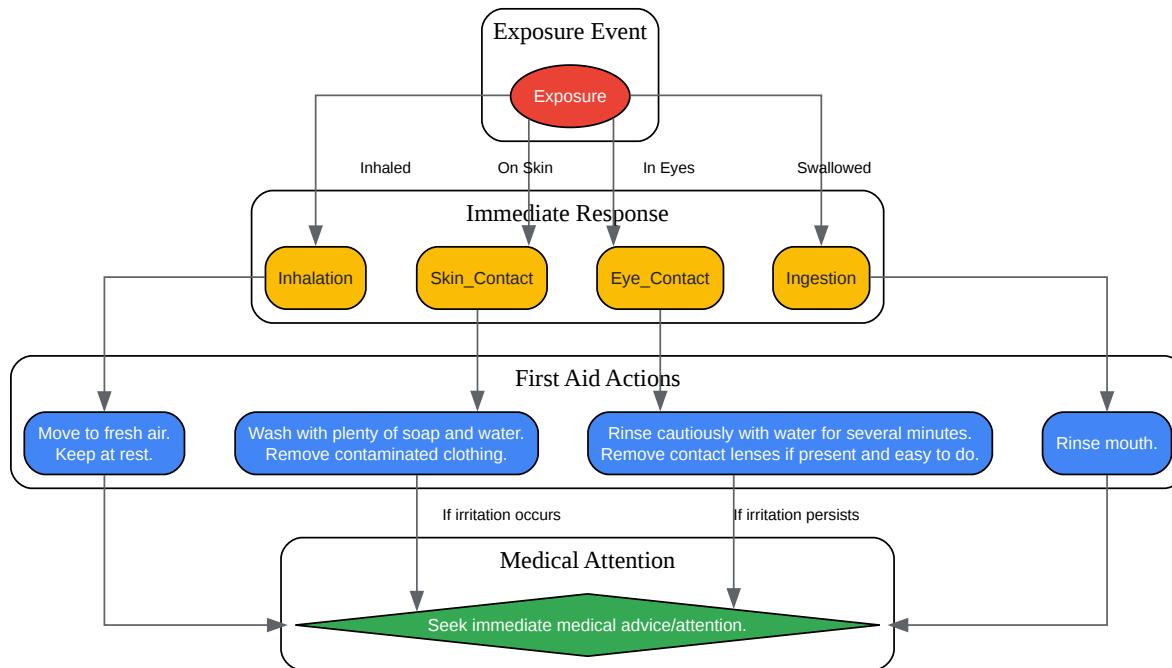
- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles with side-shields.
 - Hand Protection: Wear protective gloves (e.g., nitrile rubber).
 - Body Protection: Wear impervious clothing to prevent skin contact.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.
- Practices to Avoid: Avoid breathing dust, fumes, gas, mist, vapors, or spray. Avoid contact with skin and eyes.

Storage

- Conditions: Store in a well-ventilated place and keep the container tightly closed.
- Temperature: Store at room temperature in an inert atmosphere.
- Incompatibilities: Keep away from strong oxidizing agents.

Emergency and First Aid Procedures

A clear and logical workflow for emergency situations is essential. The following diagram outlines the appropriate response to various exposure scenarios.

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Caption: Emergency first aid procedures for **Methyl 3-bromo-2-methylbenzoate** exposure.

Spill and Accidental Release Measures

In the event of a spill, the following procedures should be followed:

- Ensure Personal Safety: Wear appropriate personal protective equipment (PPE), including respiratory protection, gloves, and eye protection.
- Ventilate the Area: Ensure adequate ventilation to disperse any dust or vapors.
- Contain the Spill: Prevent further leakage or spillage if it is safe to do so.

- Clean-up:
 - For solid spills, carefully sweep up the material and place it into a suitable, labeled container for disposal. Avoid generating dust.
 - For liquid spills, absorb with an inert material (e.g., sand, diatomite) and place in a sealed container for disposal.
- Decontaminate: Clean the spill area thoroughly.
- Disposal: Dispose of the waste material in accordance with local, state, and federal regulations.

Toxicological Information

The toxicological properties of **Methyl 3-bromo-2-methylbenzoate** have not been exhaustively investigated. The available data from the GHS classification indicates the following:

- Acute Oral Toxicity: Harmful if swallowed (Category 4).
- Skin Irritation: Causes skin irritation (Category 2).
- Eye Irritation: Causes serious eye irritation (Category 2A).
- Respiratory Irritation: May cause respiratory tract irritation.

No specific LD50 or LC50 data is readily available in the consulted safety data sheets.

Experimental Protocols

The safety data sheets reviewed for **Methyl 3-bromo-2-methylbenzoate** do not contain detailed experimental protocols for the determination of toxicological or physical/chemical properties. The hazard classifications are based on standardized GHS criteria, which may rely on data from similar compounds, computational models, or non-publicly available experimental results.

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste. Disposal should be in accordance with all applicable local, regional, and national regulations. It is recommended to consult with a licensed professional waste disposal service to ensure proper disposal.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). It is the responsibility of the user to conduct a thorough risk assessment before handling this chemical. Always refer to the most current SDS provided by the supplier.

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